

Synthesis of Carinol Derivatives: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: **Carinol**

Cat. No.: **B1649365**

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For researchers, scientists, and drug development professionals, this document provides detailed application notes and protocols for the synthesis of **Carinol** and its derivatives.

Carinol, a lignan with the chemical structure 2,3-bis[(4-hydroxy-3-methoxyphenyl)methyl]butane-1,2,4-triol, and its analogues are of growing interest due to their potential therapeutic properties, including antioxidant and anti-inflammatory activities.

This document outlines plausible synthetic strategies for **Carinol** and its derivatives, based on established methodologies for related dibenzylbutanediol lignans. Detailed experimental protocols for key transformations are provided, along with a summary of quantitative data to facilitate the comparison of different synthetic routes. Furthermore, the known biological activities of related lignans are discussed, with a focus on their interaction with the NF-κB signaling pathway.

Synthetic Strategies for the Carinol Scaffold

The synthesis of the **Carinol** scaffold, characterized by a 2,3-dibenzyl-1,2,4-butanetriol core, can be approached through several strategic disconnections. A key challenge lies in the stereoselective construction of the three contiguous chiral centers. Two plausible retrosynthetic analyses are presented below.

Retrosynthesis A: Asymmetric Dihydroxylation Approach

This strategy involves the late-stage introduction of the 1,2-diol functionality via a stereoselective dihydroxylation of a homoallylic alcohol intermediate. This approach allows for

the establishment of the C2 and C3 stereocenters in a controlled manner.

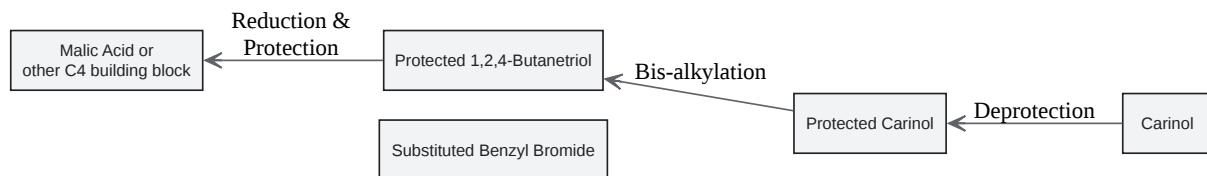


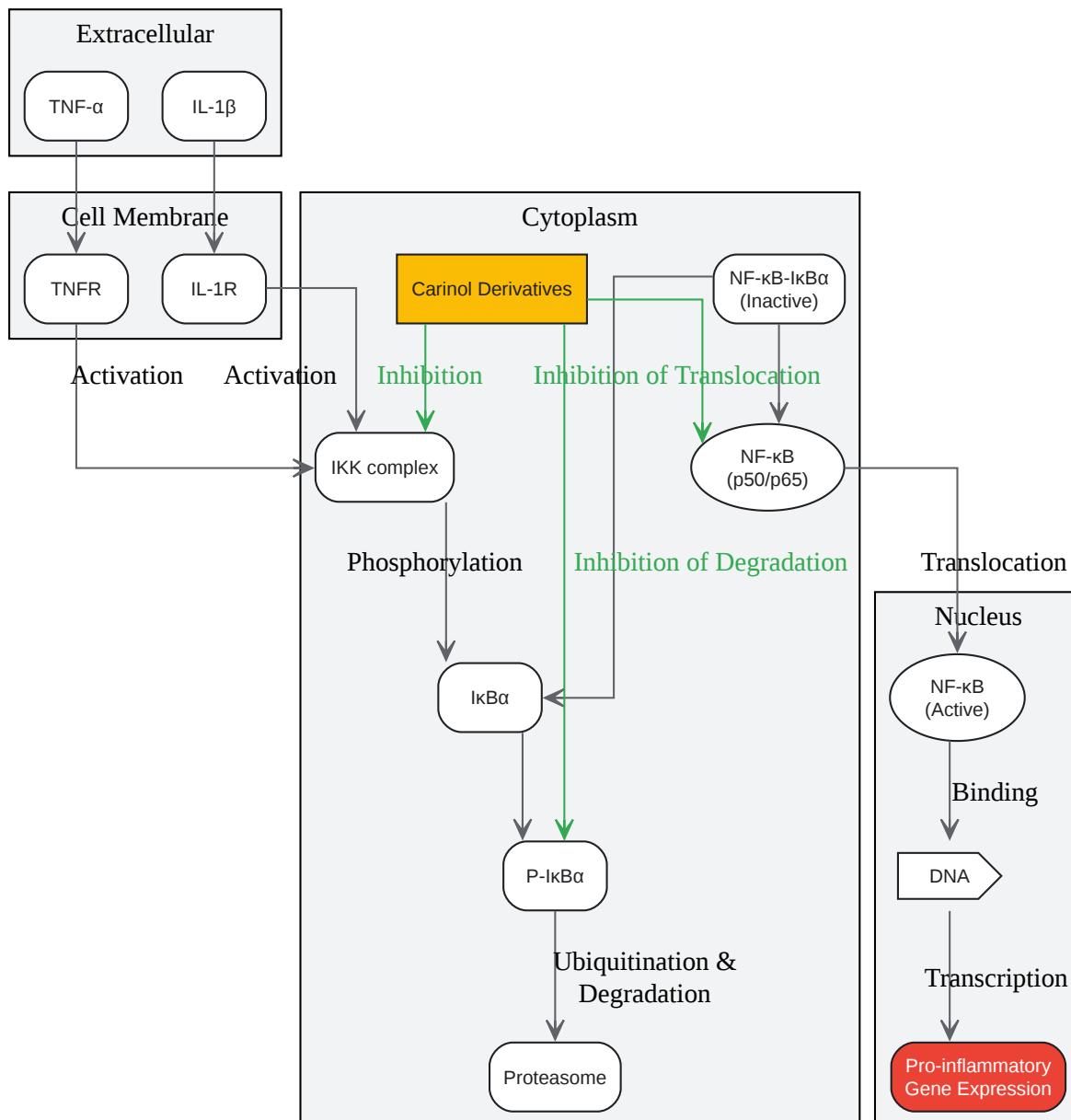
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Caption: Retrosynthetic analysis of **Carinol** via an asymmetric dihydroxylation strategy.

Retrosynthesis B: Alkylation of a Butanetriol Derivative

This convergent approach involves the preparation of a protected 1,2,4-butanetriol derivative, which is then bis-alkylated with appropriate benzyl bromide synthons. This strategy offers flexibility in the introduction of various substituted benzyl groups.



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